

S-(2-methylphenyl) ethanethioate molecular weight.

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Compound of Interest

Compound Name: S-(2-methylphenyl) ethanethioate

Cat. No.: B1605889

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Technical Guide: S-(2-methylphenyl) ethanethioate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and a proposed synthesis protocol for **S-(2-methylphenyl) ethanethioate**. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug development and chemical synthesis.

Core Compound Data

S-(2-methylphenyl) ethanethioate, also known as S-o-tolyl ethanethioate, is an organosulfur compound and a thioester derivative. Its molecular structure consists of an ethanethioate group attached to a 2-methylphenyl (o-tolyl) moiety.



Property	Value	Source
Molecular Formula	C ₉ H ₁₀ OS	-
Molecular Weight	166.24 g/mol	[1][2]
CAS Number	10436-57-4	[3]
Density	1.1 g/cm ³	[3]
IUPAC Name	S-(2-methylphenyl) ethanethioate	-
Synonyms	S-o-tolyl ethanethioate, o- Toluenethiol acetate	[3]

Experimental Protocols Proposed Synthesis of S-(2-methylphenyl) ethanethioate

The synthesis of **S-(2-methylphenyl) ethanethioate** can be achieved through the acetylation of 2-methylthiophenol (o-thiocresol). This method is a standard procedure for the preparation of thioesters from thiols and an acetylating agent.

Materials:

- 2-Methylthiophenol (o-thiocresol)
- · Acetyl chloride or Acetic anhydride
- A suitable base (e.g., pyridine or triethylamine)
- Anhydrous solvent (e.g., dichloromethane or diethyl ether)
- · Distilled water
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

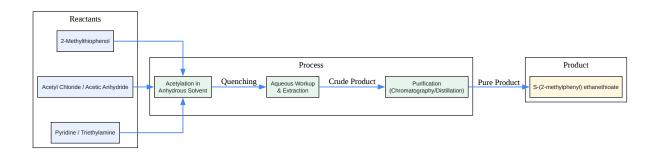


Procedure:

- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-methylthiophenol in the anhydrous solvent.
- Base Addition: Cool the solution in an ice bath and add the base dropwise with continuous stirring.
- Acetylation: While maintaining the low temperature, slowly add the acetylating agent (acetyl chloride or acetic anhydride) to the reaction mixture.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by adding distilled water.
 Separate the organic layer and wash it sequentially with a dilute acid solution (e.g., 1M HCl) to remove the base, followed by a saturated sodium bicarbonate solution to remove any unreacted acetic acid, and finally with brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be further purified by column chromatography or distillation under reduced pressure to yield pure S-(2-methylphenyl) ethanethioate.

Visualized Workflow





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Caption: Synthesis workflow for **S-(2-methylphenyl) ethanethioate**.

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References

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